

Carmegliptin Preclinical and Early Clinical Profile

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Compound Focus: Carmegliptin

CAS No.: 813452-18-5

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The following table summarizes the available quantitative data on **carmegliptin** from its early development phase.

Property	Description
Mechanism of Action	Potent, selective, reversible competitive Dipeptidyl Peptidase IV (DPP-4) inhibitor [1] [2] [3]
Primary Indication	Investigation for Type 2 Diabetes Mellitus [2] [4]
Development Status	Discontinued (Previously reached Phase II) [4]
In Vitro Permeability	Low cell permeability [2]
P-glycoprotein (Pgp) Interaction	Confirmed substrate of Pgp, but not an inhibitor [2]

Clinical Pharmacokinetic Interaction with Verapamil

A clinical study investigated the interaction between **carmegliptin** and the Pgp inhibitor verapamil. The key pharmacokinetic changes are summarized below.

Treatment Scenario	Impact on Carmegliptin Exposure	Impact on Verapamil C~max~
Single-dose Carmegliptin + acute Verapamil	AUC increased by 29%; C~max~ increased by 53% [2]	Data not specified
Single-dose Carmegliptin + chronic Verapamil	Exposure increase slightly greater than with acute verapamil [2]	17% lower on average when given with carmegliptin [2]

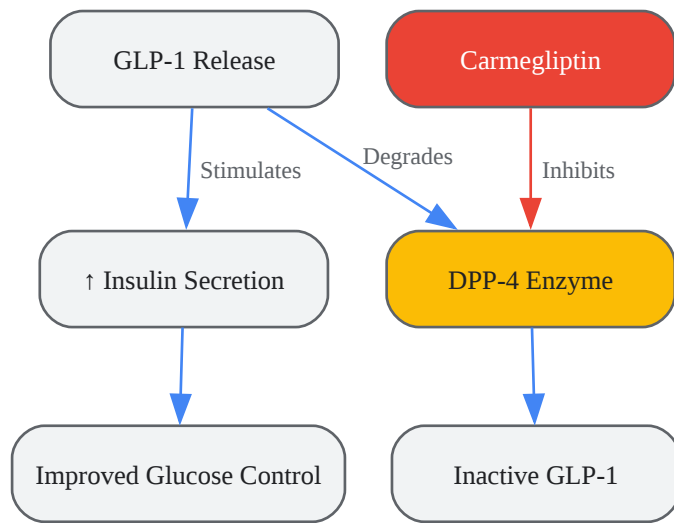
Experimental Protocol Overview

The primary clinical data comes from a **non-randomized, open-label, fixed-sequence study** in 16 healthy male volunteers [2].

- **Treatments:** Subjects sequentially received (1) single-dose **carmegliptin**, (2) single-dose verapamil, (3) **carmegliptin** with acute verapamil, (4) multi-day verapamil, and (5) **carmegliptin** with chronic verapamil [2]
- **Pharmacokinetic Measures:** Blood and urine samples were collected at scheduled intervals over 48 hours post-dose to measure plasma concentrations of **carmegliptin**, verapamil, and its metabolite norverapamil [2]
- **Safety Monitoring:** Included adverse event recording, clinical laboratory tests, and ECG monitoring [2]

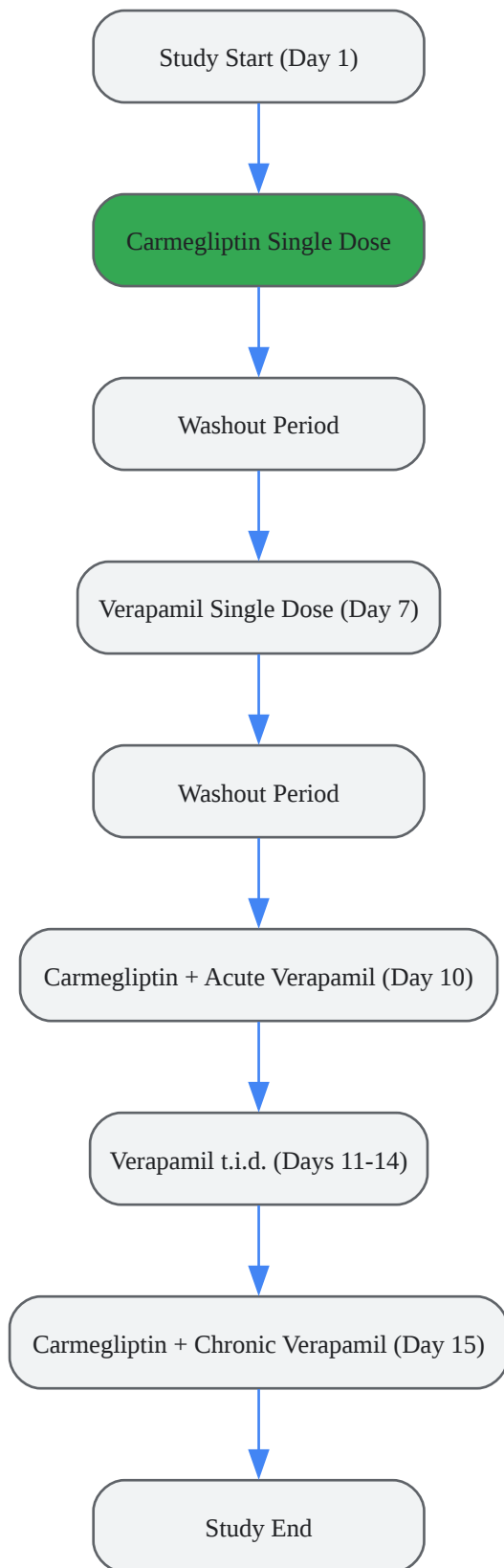
Mechanism of Action and Experimental Workflow

The diagram below illustrates the core mechanism of DPP-4 inhibitors and the logical flow of the clinical interaction study.



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Carmegliptin inhibits DPP-4, preventing GLP-1 degradation to enhance insulin secretion.



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*Fixed-sequence clinical study design to assess **carmegliptin**-verapamil interaction.*

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References

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